

# Azelaoyl Chloride: A Technical Guide to its Solubility in Common Organic Solvents

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## Compound of Interest

Compound Name: Azelaoyl chloride

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This technical guide provides a comprehensive overview of the current understanding of **azelaoyl chloride**'s solubility in common organic solvents. Due to a notable lack of specific quantitative solubility data in publicly available literature, this document focuses on qualitative assessments, physical properties, and a proposed standardized methodology for solubility determination.

## Executive Summary

**Azelaoyl chloride**, a bifunctional acid chloride, is a valuable reagent in organic synthesis, particularly in polymerization reactions and the formation of diesters and diamides. Its utility is intrinsically linked to its solubility in various organic solvents. This guide summarizes the known qualitative solubility of **azelaoyl chloride**, presents its key physical characteristics, and provides a detailed experimental protocol for researchers to quantitatively determine its solubility in solvents of interest. The included diagrams offer a visual representation of a general experimental workflow for solubility determination and a logical classification of common organic solvents.

## Physicochemical Properties and Qualitative Solubility of Azelaoyl Chloride

While precise quantitative solubility data is not readily available, the following table consolidates the known physical properties and qualitative solubility information for **azelaoyl chloride**. It is generally recognized as being soluble in non-polar to moderately polar aprotic solvents, with a high reactivity towards protic solvents.

| Property                 | Value   | Citation(s)                             |
|--------------------------|---|---|
| Molecular Formula        | C <sub>9</sub> H <sub>14</sub> Cl <sub>2</sub> O <sub>2</sub>             | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Weight         | 225.11 g/mol  | <a href="#">[1]</a> <a href="#">[2]</a> |
| Appearance               | Colorless to light yellow clear liquid                                    | <a href="#">[1]</a> <a href="#">[3]</a> |
| Density                  | 1.143 - 1.150 g/mL at 20-25 °C  | <a href="#">[3]</a> <a href="#">[4]</a> |
| Boiling Point            | 166 °C at 18 mmHg; 171 - 173 °C at 30 mmHg                                | <a href="#">[3]</a> <a href="#">[4]</a> |
| Refractive Index         | n <sub>20/D</sub> 1.467 - 1.470   | <a href="#">[3]</a> <a href="#">[4]</a> |
| Qualitative Solubility   |   |   |
| Chloroform               | Soluble   | <a href="#">[4]</a>                     |
| Water                    | Decomposes  | <a href="#">[5]</a>                     |
| General Organic Solvents | Generally soluble, particularly in aprotic solvents.                      | <a href="#">[6]</a> <a href="#">[7]</a> |
| Reactivity               | Moisture sensitive; reacts with protic solvents (e.g., alcohols, amines). | <a href="#">[5]</a> <a href="#">[8]</a> |

## Experimental Protocol for Quantitative Solubility Determination

The following is a generalized static equilibrium method for determining the solubility of **azelaoyl chloride** in a chosen organic solvent. This method is designed to be adaptable and should be performed with appropriate safety precautions due to the corrosive and reactive nature of **azelaoyl chloride**.

Objective: To determine the concentration of a saturated solution of **azelaoyl chloride** in a specific organic solvent at a controlled temperature.

Materials:

- **Azelaoyl chloride** ( $\geq 98\%$  purity)
- Anhydrous organic solvent of interest
- Thermostatically controlled shaker or water bath
- Calibrated thermometer
- Inert gas (e.g., Nitrogen or Argon)
- Gastight syringes and needles
- Volumetric flasks and pipettes
- Analytical balance
- Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC) system with a suitable detector
- Filtration apparatus with inert filters (e.g., PTFE syringe filters)

Procedure:

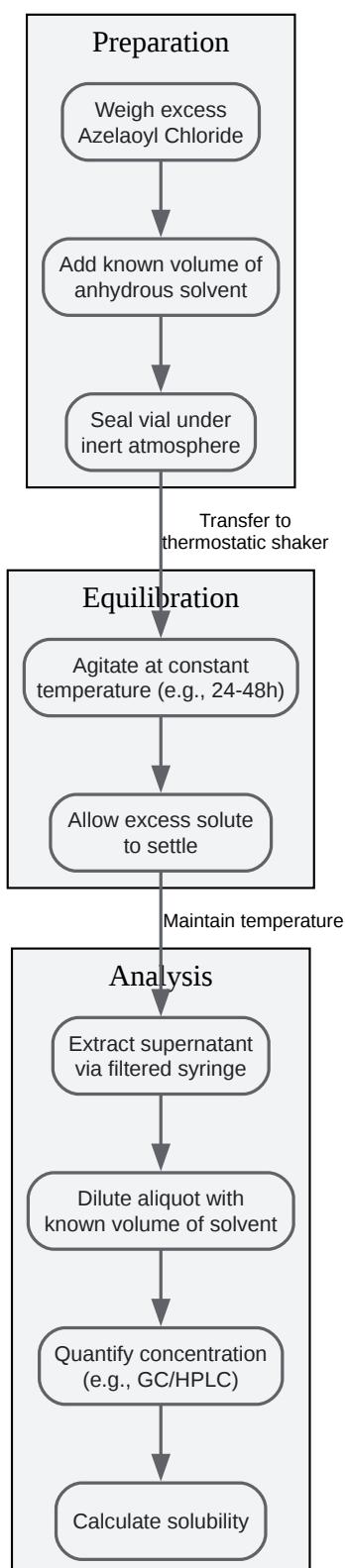
- Preparation of Solvent: Ensure the solvent is anhydrous, as any moisture will react with the **azelaoyl chloride**. Degas the solvent if necessary.
- Sample Preparation: In a series of sealed vials, add an excess amount of **azelaoyl chloride** to a known volume of the anhydrous solvent. The excess solid phase is crucial to ensure saturation.
- Equilibration: Place the vials in a thermostatically controlled shaker or water bath set to the desired temperature. Agitate the samples for a predetermined period (e.g., 24-48 hours) to

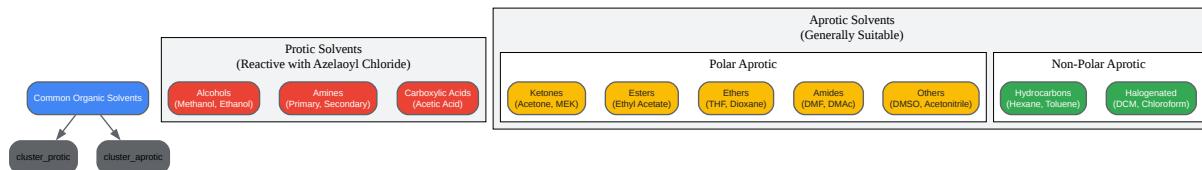
ensure equilibrium is reached. The system should be under an inert atmosphere to prevent reaction with atmospheric moisture.

- Phase Separation: Once equilibrium is achieved, cease agitation and allow the excess solute to settle. It is critical that the temperature remains constant during this period.
- Sample Extraction: Carefully extract a known volume of the supernatant (the clear, saturated solution) using a pre-warmed/cooled gastight syringe fitted with an inert filter to avoid transferring any undissolved solute.
- Dilution: Immediately dilute the extracted aliquot with a known volume of the same anhydrous solvent to prevent precipitation and to bring the concentration within the linear range of the analytical instrument.
- Quantification: Analyze the diluted sample using a pre-calibrated GC or HPLC method to determine the concentration of **azelaoyl chloride**.
- Data Analysis: Calculate the solubility in the desired units (e.g., g/100 mL, mol/L) based on the measured concentration and the dilution factor. Repeat the experiment at different temperatures to establish a solubility curve.

## Visualizing Experimental and Logical Frameworks

To aid in the understanding of the experimental process and the classification of solvents, the following diagrams are provided.



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